

Essential Safety and Logistics for Handling 4-Butylresorcinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Butylresorcinol

Cat. No.: B146731

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **4-Butylresorcinol**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans.

Quantitative Safety Data

To facilitate a clear understanding of the safety profile of **4-Butylresorcinol**, the following table summarizes key quantitative data.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₄ O ₂	[1][2]
Molecular Weight	166.22 g/mol	[1][2]
Appearance	White to Beige or Pink Solid Powder or Crystals	[1]
Melting Point	49 - 53 °C	[1][2]
Boiling Point	166 °C / 7 mmHg	[2]
Solubility	Poorly soluble in water; Soluble in organic solvents	[1][3]
Acute Oral Toxicity (LD50)	500 mg/kg (Rat)	[4][5]

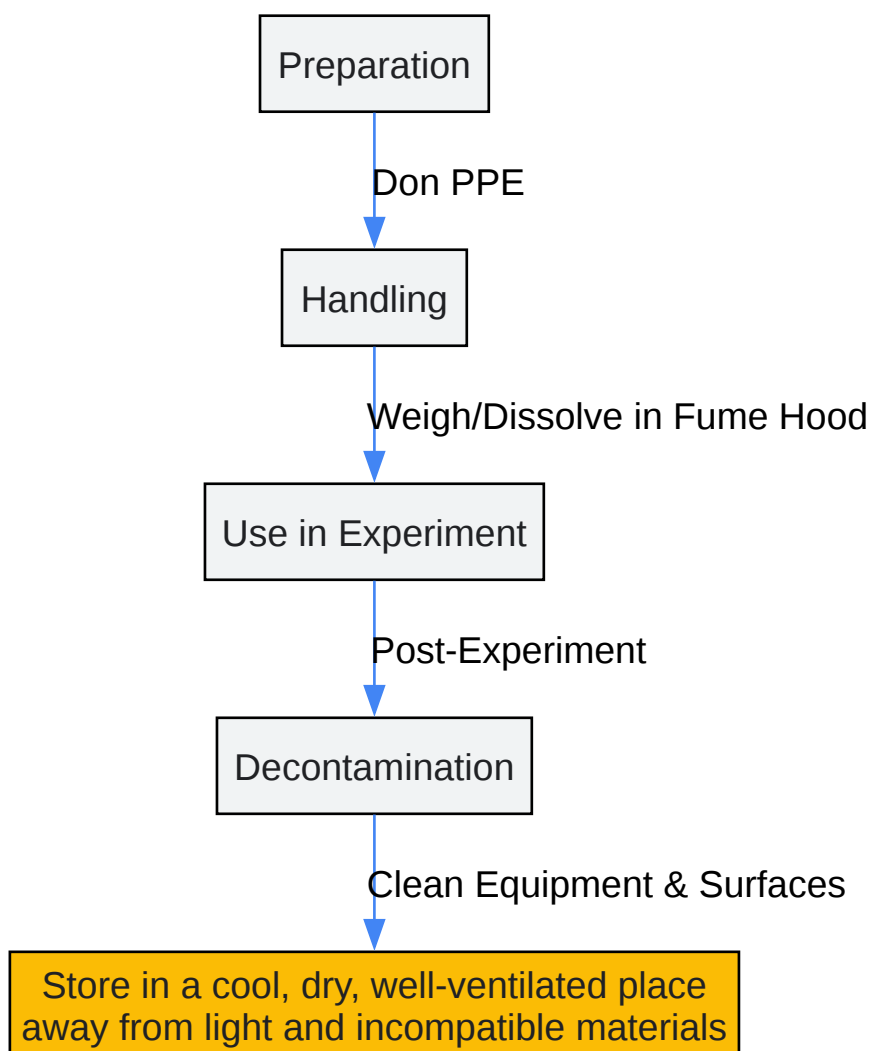
Personal Protective Equipment (PPE)

When handling **4-Butylresorcinol**, especially in its solid, powdered form, adherence to appropriate PPE protocols is crucial to minimize exposure and ensure personal safety.^[6]

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[6]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with chemical-impermeable gloves that have been inspected prior to use. ^[6] Wash and dry hands after handling. ^[6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. ^[5] Ensure adequate ventilation. ^[6]

Standard Operating Procedure for Handling

A systematic approach to handling **4-Butylresorcinol** in a laboratory setting is essential. The following workflow outlines the key steps to be taken.



[Click to download full resolution via product page](#)

Standard handling workflow for **4-Butylresorcinol**.

Experimental Protocol for Safe Handling:

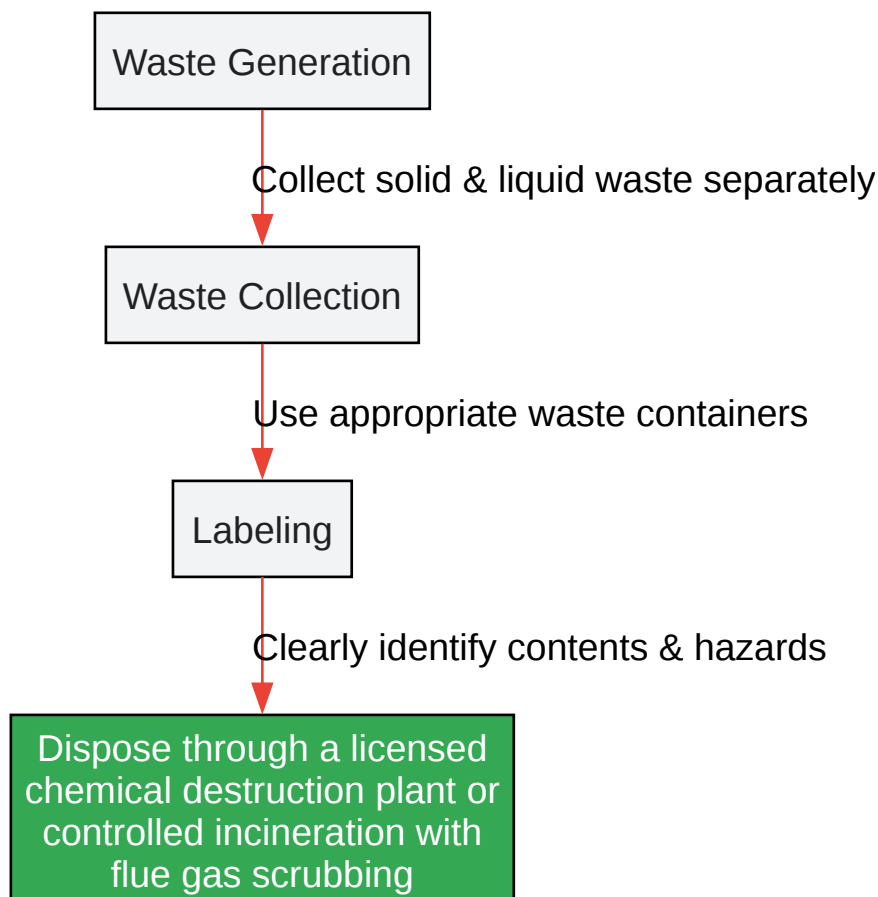
- Preparation: Before handling, ensure the work area, typically a chemical fume hood, is clean and uncluttered.[6] Assemble all necessary equipment, including spatulas, weigh boats, and containers for the experiment.
- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Handling: Conduct all manipulations of solid **4-Butylresorcinol**, such as weighing and transferring, within a certified chemical fume hood to avoid inhalation of dust.[6] Use non-

sparking tools.[6]

- Use in Experiment: When dissolving or mixing, add the **4-Butylresorcinol** to the solvent slowly to avoid splashing.
- Decontamination: After use, decontaminate all equipment and surfaces that may have come into contact with the chemical.
- Storage: Store **4-Butylresorcinol** in a tightly closed container in a dry, cool, and well-ventilated place, away from direct sunlight and incompatible materials such as strong oxidizing agents.[3][5][6]

Disposal Plan

Proper disposal of **4-Butylresorcinol** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.



[Click to download full resolution via product page](#)

Disposal plan for **4-Butylresorcinol** waste.

Disposal Protocol:

- Waste Generation: Do not discharge **4-Butylresorcinol** or its solutions into sewer systems or the environment.[6]
- Waste Collection: Collect all waste materials, including contaminated PPE, weigh boats, and excess solutions, in designated, sealed containers.[6]
- Labeling: Clearly label the waste containers with the chemical name and associated hazards.[6]
- Disposal: Arrange for the disposal of the chemical waste through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.[6] Follow all applicable local, regional, and national regulations for hazardous waste disposal.[5] Contaminated packaging should be triple rinsed and offered for recycling or disposed of in a sanitary landfill after being rendered unusable.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. macschem.us [macschem.us]
- 2. chemimpex.com [chemimpex.com]
- 3. pub-mediabox-storage.rxweb-prd.com [pub-mediabox-storage.rxweb-prd.com]
- 4. benchchem.com [benchchem.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 4-Butylresorcinol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b146731#personal-protective-equipment-for-handling-4-butylresorcinol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com